

Technical Guide: Spectral Characterization of 5-Bromo-2-fluoro-4-methylbenzonitrile[1]

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Compound of Interest

Compound Name: 5-Bromo-2-fluoro-4-methylbenzonitrile

CAS No.: 1269493-45-9

Cat. No.: B1444541

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Executive Summary

5-Bromo-2-fluoro-4-methylbenzonitrile (CAS: 1269493-45-9) is a critical halogenated building block used in the synthesis of advanced pharmaceutical agents, particularly Nav1.7 sodium channel inhibitors (pain management) and MYST family Lysine Acetyl Transferase (KAT) inhibitors (oncology). Its unique substitution pattern—featuring a nitrile handle, a fluorine atom for metabolic stability, and a bromine atom for cross-coupling—makes it a versatile scaffold for Suzuki-Miyaura coupling and benzylic functionalization.

This guide provides a comprehensive technical analysis of its spectral data, synthesis pathways, and quality control parameters for researchers in medicinal chemistry.

Chemical Identity & Properties

Property	Data
IUPAC Name	5-Bromo-2-fluoro-4-methylbenzonitrile
CAS Number	1269493-45-9
Molecular Formula	C
	H
	BrFN
Molecular Weight	214.03 g/mol
Appearance	White to off-white solid
Melting Point	76–80 °C (Lit.)
SMILES	<chem>Cc1cc(c(cc1C#N)F)Br</chem>
Solubility	Soluble in DMSO, Chloroform, Dichloromethane; Sparingly soluble in water.

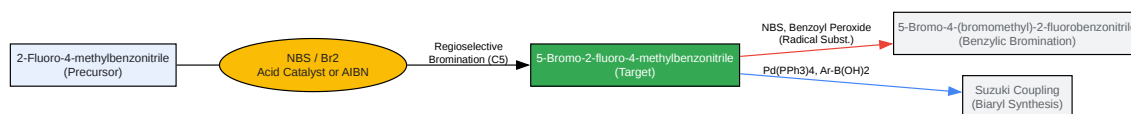
Synthesis & Reaction Workflow

The primary synthetic route involves the regioselective electrophilic aromatic substitution (bromination) of 2-fluoro-4-methylbenzonitrile. The presence of the fluorine atom at the C2 position and the methyl group at C4 directs the incoming bromine to the C5 position due to steric and electronic factors.

Regioselectivity Logic:

- Fluorine (C2):Ortho/Para director. Directs to C3 and C5.
- Methyl (C4):Ortho/Para director. Directs to C3 and C5.
- Nitrile (C1):Meta director. Directs to C3 and C5.
- Outcome: Both C3 and C5 are electronically activated. However, C5 is sterically favored as C3 is sandwiched between the fluorine and methyl groups.

Experimental Workflow Diagram



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Figure 1: Synthetic workflow illustrating the access to the target and its downstream applications.^{[1][2]}

Spectral Characterization

A. Mass Spectrometry (MS)

The mass spectrum is dominated by the characteristic isotopic signature of bromine (

Br and

Br).

- Ionization Mode: EI or ESI+

- Molecular Ion (

):

- m/z 213.0 (

Br isotope)

- m/z 215.0 (

Br isotope)

- Isotope Pattern: A distinct 1:1 doublet ratio for the molecular ion peaks confirms the presence of a single bromine atom.
- Fragmentation: Loss of Br () leads to a peak at $m/z \sim 134$ (C H FN).

B. Infrared Spectroscopy (FT-IR)

Key functional group stretches provide rapid confirmation of identity.

Wavenumber (cm)	Assignment	Notes
2230–2240	C≡N Stretch	Sharp, characteristic nitrile band.
1580–1600	C=C Aromatic	Aromatic ring breathing modes.
1100–1250	C–F Stretch	Strong band due to the C-F bond.
600–700	C–Br Stretch	Fingerprint region confirmation. [3]

C. Nuclear Magnetic Resonance (¹H NMR)

The proton NMR spectrum is simple due to the high degree of substitution, featuring two aromatic protons and one methyl group. The coupling constants (

) are diagnostic of the fluorine positioning.

Solvent: CDCl₃

(Chloroform-d) Frequency: 500 MHz[4]

Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment	Interpretation
7.77	Doublet (d)	Hz	H-6	Para to Fluorine. The coupling is a long-range () H-F coupling. Deshielded by the adjacent CN and Br groups.
7.13	Doublet (d)	Hz	H-3	Ortho to Fluorine. The larger coupling constant () is characteristic of ortho H-F interaction.
2.48	Singlet (s)	-	-CH	Methyl group at C4. May show fine splitting (Hz) if resolution allows.

“

Analyst Note: The doublet at 7.77 ppm (H-6) is distinctively deshielded compared to H-3 due to the electron-withdrawing nitrile group at C1 and the bromine at C5. The coupling constants confirm the regiochemistry: a 3-bromo isomer would alter the H-H coupling patterns significantly.

D. C NMR Prediction

- Nitrile Carbon (C1): ~117–119 ppm (Weak intensity).
- C-F (C2): ~160–164 ppm (Doublet, huge coupling ~250 Hz).
- Aromatic C-H: ~130–140 ppm (Doublets due to C-F coupling).
- Methyl Carbon: ~20–22 ppm.

Quality Control & Impurity Profiling

When sourcing or synthesizing this intermediate, three primary impurities must be monitored using HPLC or GC-MS.

- Regioisomer (3-Bromo-2-fluoro-4-methylbenzonitrile):
 - Origin: Lack of regioselectivity during bromination.
 - Detection:

H NMR (H-H coupling would be observed if protons were adjacent, but here they are para; however, shifts would differ significantly).
- Dibrominated Species:
 - Origin: Over-bromination.
 - Detection: MS (M+4 peak cluster 1:2:1).
- Benzylic Bromide (5-Bromo-4-(bromomethyl)-2-fluorobenzonitrile):
 - Origin: Radical side reaction if light/heat is uncontrolled.
 - Detection: Shift of methyl peak from ~2.5 ppm to ~4.5 ppm (CH Br).

Applications in Drug Discovery

This compound serves as a "pivot point" in medicinal chemistry:

- Nav1.7 Inhibitors: The nitrile group is often converted to a benzoxazole or benzisoxazole heterocycle, a pharmacophore found in sodium channel blockers for neuropathic pain.
- KAT Inhibitors: Used to synthesize sulfonamide derivatives targeting the MYST family of histone acetyltransferases (e.g., in prostate cancer research).
- Late-Stage Functionalization: The aryl bromide allows for the introduction of complex biaryl systems via Suzuki coupling, while the methyl group can be oxidized or halogenated to extend the carbon skeleton.

References

- Patent US11492346B2: Benzisoxazole sulfonamide derivatives. (Describes the use of **5-bromo-2-fluoro-4-methylbenzonitrile** as a starting material for benzylic bromination and subsequent drug synthesis).
- Patent EP2970156B1: Substituted benzoxazoles and methods of use thereof. (Provides specific experimental

H NMR data:

7.77 and 7.13 ppm).

- PubChem Compound Summary: **5-Bromo-2-fluoro-4-methylbenzonitrile** (CAS 1269493-45-9).[\[5\]](#) [\[6\]](#)

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Sources

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